

UNC926 solubility and stock solution preparation

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Compound of Interest

Compound Name: UNC926

Cat. No.: B15623664

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Application Notes and Protocols: UNC926

For Researchers, Scientists, and Drug Development Professionals

Abstract

UNC926 is a small molecule inhibitor that targets the methyl-lysine (Kme) reader domain of the L3MBTL1 (Lethal(3)malignant brain tumor-like protein 1) protein. As a crucial regulator of gene expression through chromatin compaction, L3MBTL1 is implicated in various cellular processes, and its inhibition by **UNC926** offers a valuable tool for investigating these pathways. These application notes provide detailed protocols for the preparation of **UNC926** stock solutions and an overview of its mechanism of action to facilitate its use in research settings.

Data Presentation: UNC926 Properties and Solubility

Precise quantitative solubility data for **UNC926** in common laboratory solvents is not widely published. The following table summarizes the available information and provides general guidance. Researchers are strongly advised to perform small-scale solubility tests to determine the optimal solvent and concentration for their specific experimental needs.

Property	Data / Information
IUPAC Name	N-(4-cyanophenyl)-1,2,3,4-tetrahydro-1-naphthalenecarboxamide
Molecular Formula	C ₁₈ H ₁₆ N ₂ O
Molecular Weight	276.34 g/mol
CAS Number	1448433-61-7
Solubility in DMSO	Dimethyl sulfoxide (DMSO) is a common solvent for preparing high-concentration stock solutions of many small molecule inhibitors. ^[1] It is recommended as the primary solvent for UNC926. A stock solution of at least 10 mM should be achievable.
Solubility in Ethanol	The solubility of UNC926 in ethanol has not been specifically reported. Ethanol is a less common primary solvent for this class of compounds but can be used for further dilutions of a DMSO stock solution. The final concentration of ethanol in cell culture media should be kept low (typically <0.5%).
Solubility in Water	UNC926 is expected to have very low solubility in aqueous solutions. It is not recommended to dissolve UNC926 directly in water or aqueous buffers.

Experimental Protocols

Protocol 1: Preparation of a 10 mM UNC926 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **UNC926** in DMSO. This is a common starting concentration for many cell-based assays.

Materials:

- **UNC926** powder
- Anhydrous Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **UNC926**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 276.34 \text{ g/mol} \times 1000 \text{ mg/g} = 2.7634 \text{ mg}$
- Weighing **UNC926**:
 - Carefully weigh out approximately 2.76 mg of **UNC926** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolving **UNC926**:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **UNC926** powder.
 - Vortex the tube for 1-2 minutes until the **UNC926** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Sterilization and Storage:

- The DMSO stock solution is considered sterile if prepared with sterile DMSO and using aseptic techniques. If further sterility assurance is required, the solution can be filtered through a 0.22 μm syringe filter compatible with DMSO.
- Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the stock solution aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 12 months). Protect from light.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the 10 mM DMSO stock solution to final working concentrations in cell culture medium.

Materials:

- 10 mM **UNC926** stock solution in DMSO
- Sterile, pre-warmed complete cell culture medium
- Sterile tubes for dilution
- Pipettes and sterile filter tips

Procedure:

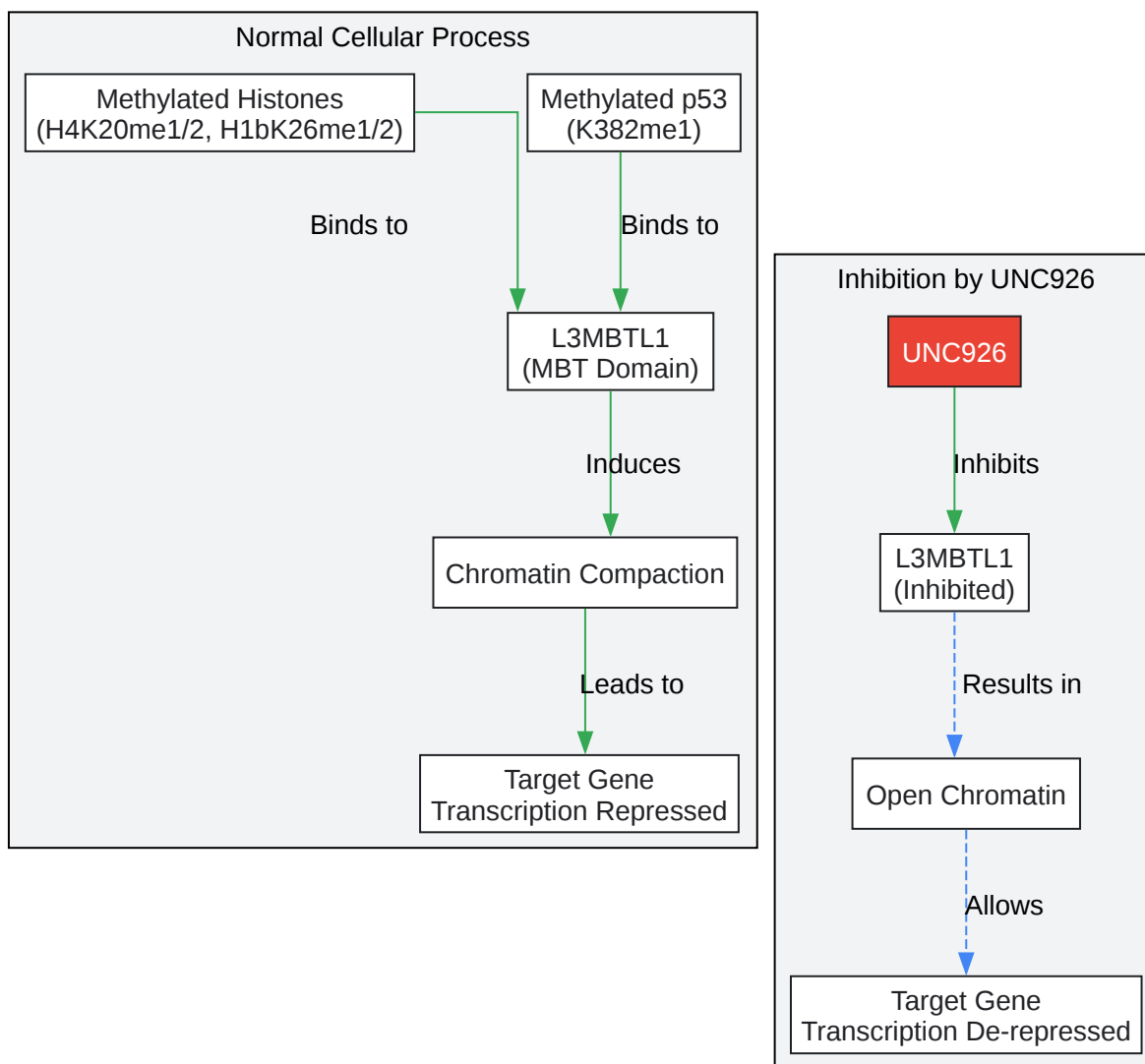
- Thaw the Stock Solution:
 - Thaw an aliquot of the 10 mM **UNC926** stock solution at room temperature.
- Serial Dilution:
 - It is recommended to perform serial dilutions to achieve the final desired concentration. For example, to prepare a 10 μM working solution from a 10 mM stock, you can perform a 1:1000 dilution.

- To minimize potential solvent toxicity, the final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, and ideally below 0.1%.
[2]
- Example for a final concentration of 10 μ M in 10 mL of medium:
 - Add 10 μ L of the 10 mM **UNC926** stock solution to 9.99 mL of pre-warmed complete cell culture medium.
 - Mix thoroughly by gentle inversion or pipetting.
- Vehicle Control:
 - It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the **UNC926**-treated samples.
- Application to Cells:
 - Add the freshly prepared working solutions to your cell cultures immediately.

Signaling Pathway and Experimental Workflow

UNC926 Mechanism of Action

UNC926 functions as an inhibitor of L3MBTL1, a protein that acts as a "reader" of histone modifications. Specifically, L3MBTL1 recognizes and binds to mono- and di-methylated lysine residues on histone tails (H4K20me1/2 and H1bK26me1/2) and on non-histone proteins such as p53.[3] This binding leads to the compaction of chromatin, which in turn represses the transcription of target genes. By binding to the MBT domain of L3MBTL1, **UNC926** prevents this interaction, leading to a more open chromatin state and the potential for de-repression of gene expression.[3]

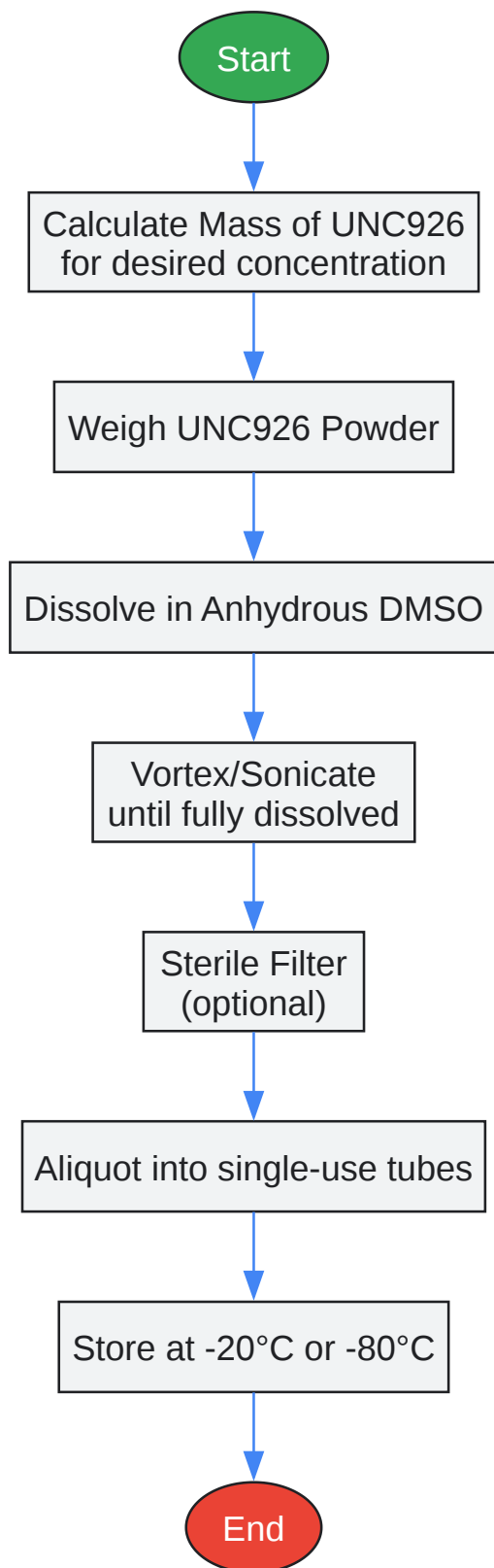


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Caption: Mechanism of **UNC926** inhibition of L3MBTL1.

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the key steps for preparing a **UNC926** stock solution.



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Caption: Workflow for **UNC926** stock solution preparation.

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